

Safety precautions and handling guidelines for Acetic acid-d4.

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Compound of Interest

Compound Name: Acetic acid-d4

Cat. No.: B032913

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A Technical Guide to the Safe Handling of Acetic Acid-d4

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions and handling guidelines for **Acetic acid-d4** ($\text{CD}_3\text{CO}_2\text{D}$). Given its corrosive and flammable nature, strict adherence to safety protocols is essential to mitigate risks in a laboratory or research setting.

Hazard Identification and Classification

Acetic acid-d4 is classified as a hazardous substance. It is a flammable liquid and vapor that causes severe skin burns and serious eye damage.^{[1][2][3]} The material is extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.^[1]

GHS Hazard Statements:

- H226: Flammable liquid and vapor.^{[1][3][4][5]}
- H314: Causes severe skin burns and eye damage.^{[1][3][4][5]}
- H318: Causes serious eye damage.^{[1][2]}

Signal Word: Danger^{[1][2][4]}

Physical, Chemical, and Toxicological Properties

Quantitative data regarding the properties and toxicity of **Acetic acid-d4** are summarized below.

Table 1: Physical and Chemical Properties of **Acetic Acid-d4**

Property	Value	References
Molecular Formula	CD₃CO₂D	[6] [7]
Molecular Weight	64.08 g/mol	[6] [7]
Appearance	Colorless clear liquid	[5]
Density	1.119 - 1.12 g/cm ³ at 25 °C	[2] [6]
Melting Point	15 - 16 °C	[5] [6]
Boiling Point	115.5 - 116 °C	[5] [6]
Flash Point	40 °C (104 °F) - closed cup	[5] [6]
Vapor Pressure	11.4 mmHg at 20 °C	[6]
Vapor Density	2.07 (vs air)	[6]
Autoignition Temp.	800 °F (427 °C)	[6]
Water Solubility	Miscible in any proportion	[2]

| Isotopic Purity | ≥99.5 atom % D [\[5\]](#)[\[6\]](#) |

Table 2: Toxicological Data for **Acetic Acid-d4**

Endpoint	Value / Observation	References
Acute Toxicity	Not classified as acutely toxic (oral, dermal, inhalation) but is harmful due to corrosive effects.	[1]
Skin Corrosion	Category 1A: Causes severe skin burns.	[2]
Eye Damage	Category 1: Causes serious eye damage, with risk of blindness.	[1] [2]
LC50 (Inhalation)	Mouse, 1 h: 5620 ppm.	[1]
Health Effects	Ingestion or inhalation can cause damage to respiratory and digestive tracts, leading to symptoms such as edema, perforation of the esophagus, pancreatitis, cardiovascular collapse, shock, and death.	[1]

| Isotope Toxicity | The primary toxicity is associated with the corrosive properties of acetic acid itself; the deuterium isotope effect on toxicity is not considered significant in typical handling scenarios. [\[8\]](#) |

Note: Detailed experimental protocols for the toxicological endpoints listed are not provided in the source safety data sheets. The data is presented as reported by the suppliers.

Handling and Storage Procedures

Proper handling and storage are critical to ensure safety and maintain the integrity of the material.

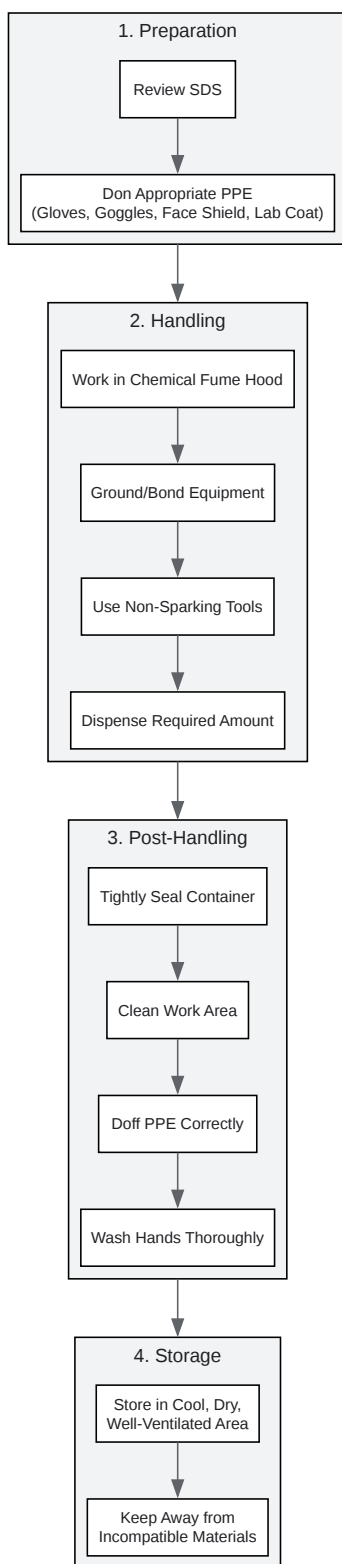
Safe Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[9\]](#)

- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[1][4][10]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][10]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][3]
- Use only non-sparking tools.[1][5][10]
- Avoid breathing vapors, mist, or gas.[1]
- Avoid contact with skin, eyes, and clothing.[10]
- Wash hands thoroughly after handling.[1]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep the container tightly closed to prevent moisture absorption, as the material is hygroscopic.[1][4][11]
- Store locked up.[1][4]
- Keep away from incompatible materials such as oxidizing agents, soluble carbonates, hydroxides, metals, peroxides, and nitric acid.[1][2]



Workflow for Safe Handling of Acetic Acid-d4

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*A logical workflow for the safe handling of **Acetic acid-d4**.*

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are essential to minimize exposure.

- Engineering Controls: Handle the product in a chemical fume hood to ensure adequate ventilation.^[9] Eyewash stations and safety showers must be readily accessible.^{[10][12]}
- Eye/Face Protection: Wear chemical safety goggles and a face shield.^{[1][2][10]}
- Skin Protection: Wear suitable protective clothing, such as a lab coat or synthetic apron.^{[1][12]}
- Hand Protection: Use chemical-resistant gloves tested according to standards like EN 374.^[2]
- Respiratory Protection: If exposure limits are exceeded or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK).^{[1][6][10]} For large spills or fires, a self-contained breathing apparatus (SCBA) is required.^{[1][12]}

Emergency Procedures

Immediate and appropriate action is crucial in an emergency.

First-Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.^{[1][9][10]}
- After Skin Contact: Immediately remove all contaminated clothing. Flush the skin with large amounts of water for at least 15 minutes. Seek immediate medical attention.^{[1][3][12]}
- After Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.^{[1][2][4][10]}

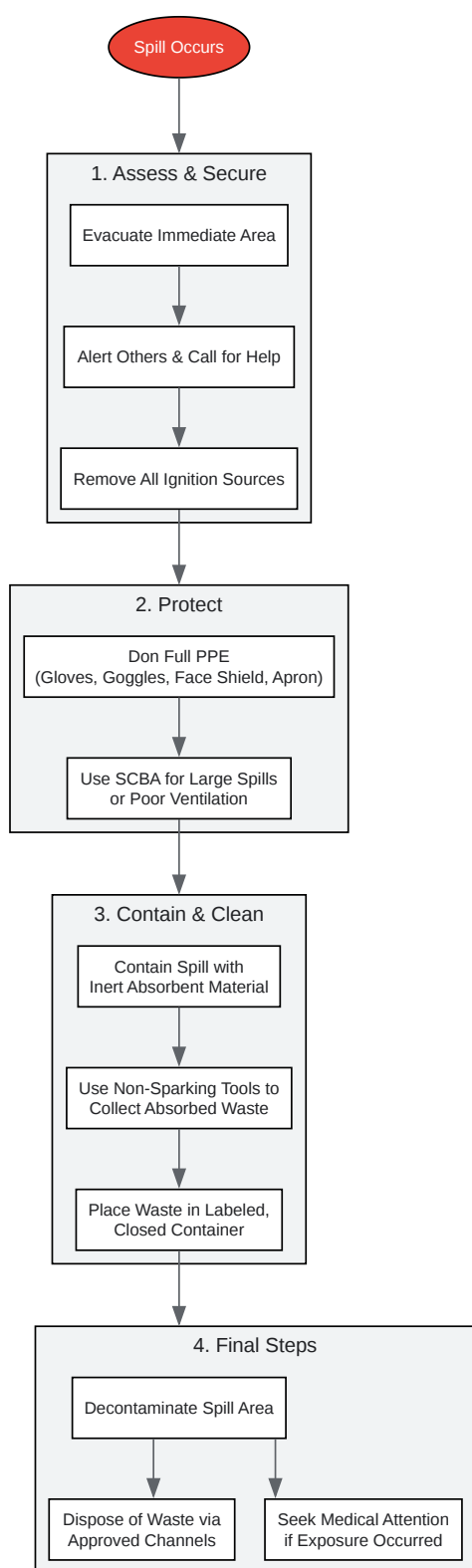
- After Ingestion: Rinse the mouth with water. Do NOT induce vomiting due to the risk of perforation. Never give anything by mouth to an unconscious person. Call a physician immediately.[1][2][4][12]

Spill Response:

- Evacuate personnel from the area and ensure adequate ventilation.[2][10]
- Remove all sources of ignition.[3][10]
- Wear full personal protective equipment, including respiratory protection.[2][3]
- Contain the spill using inert absorbent material such as sand, diatomaceous earth, or an acid binder.[2][10]
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[10]
- Do not allow the product to enter drains or surface water.[1][2][4]

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[1][10]
- Specific Hazards: The vapor is flammable and heavier than air, which can lead to the formation of explosive mixtures with air and travel to an ignition source.[2][10] Containers may explode when heated.[10]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][10]



Emergency Response Workflow for Acetic Acid-d4 Spill

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*A procedural workflow for responding to an **Acetic acid-d4** spill.*

Disposal Considerations

Dispose of **Acetic acid-d4** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^[1] Contact a licensed professional waste disposal service to dispose of this material. Contaminated packaging should be treated as the product itself.

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